

# "potassium ethyl sulfate synonyms and alternative names"

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## Compound of Interest

Compound Name: *potassium ethyl sulfate*

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A Technical Guide to **Potassium Ethyl Sulfate**: Synonyms, Properties, and Synthesis

This technical guide provides a comprehensive overview of **potassium ethyl sulfate**, including its various synonyms, chemical and physical properties, and a detailed experimental protocol for its synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

## Synonyms and Alternative Names

**Potassium ethyl sulfate** is known by several alternative names in scientific literature and chemical databases. These synonyms are crucial for comprehensive literature searches and material identification.

- Potassium ethyl sulphate[1]
- Ethyl potassium sulfate[2][3][4][5]
- Potassium ethylsulfurate[2][3][5]
- Sulfuric acid, monoethyl ester, potassium salt[1]
- Ethanesulfuric acid, potassium salt
- Ethylsulfuric acid potassium salt[2]

- Sulfuric acid potassium ethyl ester salt[2][3][5]
- AURORA 19325[2][3][5]

## Chemical and Physical Properties

A summary of the known quantitative data for **potassium ethyl sulfate** is presented in Table 1. This information is compiled from various chemical and scientific databases.

Table 1: Physicochemical Properties of **Potassium Ethyl Sulfate**

Property	Value	Source
Chemical Formula	C <sub>2</sub> H <sub>5</sub> KO <sub>4</sub> S	[1]
Molar Mass	164.22 g/mol	[2][3]
CAS Number	563-17-7	[1]
Crystal System	Monoclinic (α-form), Orthorhombic (β-form)	[1]
Unit Cell Dimensions (α-form)	a = 11.62 Å, b = 6.99 Å, c = 7.51 Å, β = 100.3°	[1]
Solubility in Ethanol (at 20°C)	0.33 g / 100 g	
Solubility in Propanol	0.15 g / 100 g	
Solubility in Isopropanol	0.5 g / 100 g	
Dimorphic Transition Temperature	51.8 °C	

## Experimental Protocol: Synthesis of Potassium Ethyl Sulfate

The following is a detailed methodology for the laboratory synthesis of **potassium ethyl sulfate**.

Materials:

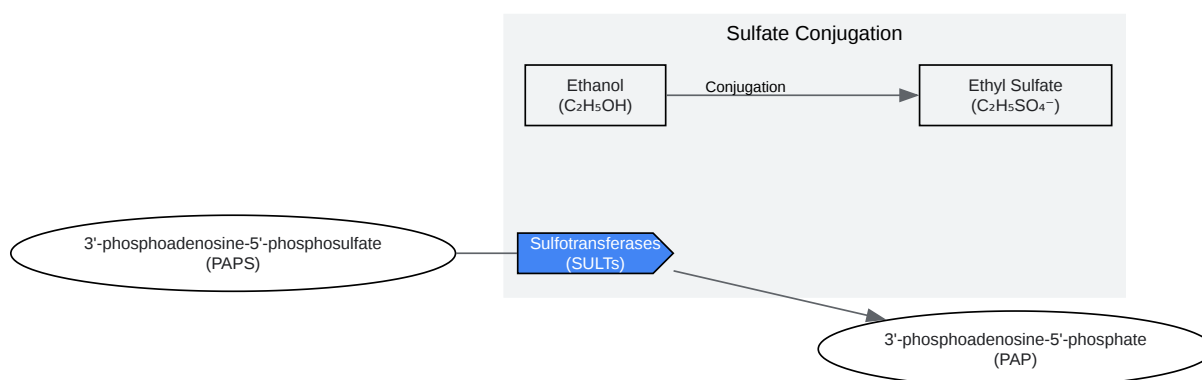
- Ethyl alcohol (Ethanol)
- Concentrated sulfuric acid
- Calcium carbonate
- Potassium carbonate
- Methanol (for recrystallization)

#### Procedure:

- **Formation of Ethyl Hydrogen Sulfate:** In a reaction flask, slowly add 20 ml of concentrated sulfuric acid to 80 ml of ethyl alcohol with constant shaking. A significant amount of heat will be generated. Heat the mixture under reflux for 2-3 hours. This step produces ethyl hydrogen sulfate, with some unreacted sulfuric acid and ethanol remaining.
- **Neutralization:** After cooling, pour the reaction mixture into 500 ml of cold water with stirring. Neutralize the solution by adding calcium carbonate. This converts the free sulfuric acid to insoluble calcium sulfate and the ethyl hydrogen sulfate to the soluble calcium ethyl sulfate.
- **Removal of Calcium Sulfate:** Gently heat the neutralized mixture and then filter to remove the precipitated calcium sulfate. Wash the calcium sulfate precipitate with a small amount of water.
- **Formation of Potassium Ethyl Sulfate:** Heat the clear filtrate and add a solution of approximately 50 g of potassium carbonate in small portions until the liquid is strongly alkaline. This will precipitate calcium as calcium carbonate.
- **Isolation of Crude Product:** Remove the precipitated calcium salt by filtration. Evaporate the filtrate to dryness to obtain crude **potassium ethyl sulfate**. This crude product may contain impurities such as calcium sulfate, calcium carbonate, and potassium carbonate.
- **Purification:** Purify the crude **potassium ethyl sulfate** by recrystallization from methanol.

## Metabolic Pathway of Ethyl Sulfate Formation

While **potassium ethyl sulfate** itself is not known to be involved in specific signaling pathways, its anion, ethyl sulfate, is a known metabolite of ethanol in humans. The formation of ethyl sulfate is a minor pathway of ethanol metabolism, catalyzed by sulfotransferases. The following diagram illustrates this metabolic conversion.

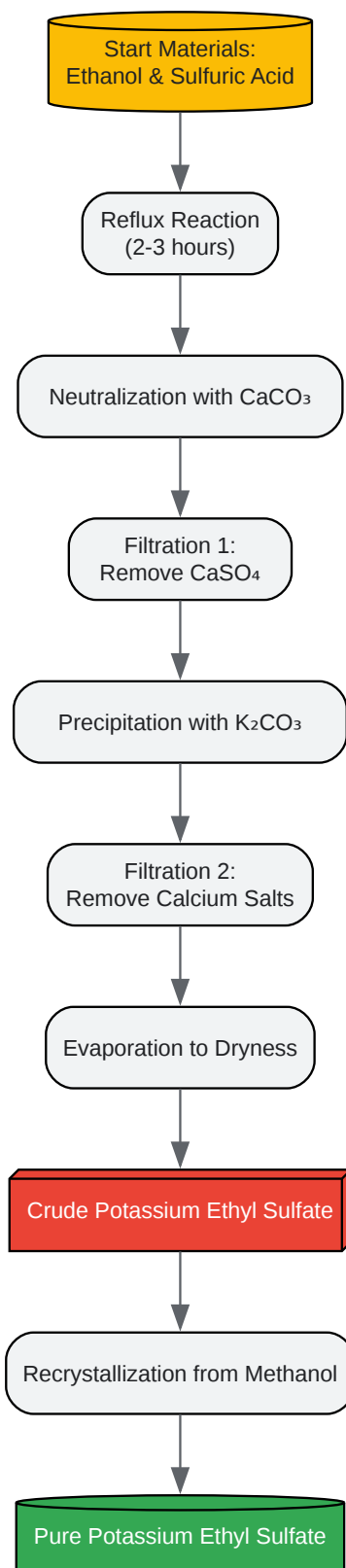


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Caption: Metabolic pathway of ethanol to ethyl sulfate.

## Experimental Workflow: Synthesis and Purification

The overall process for synthesizing and purifying **potassium ethyl sulfate** can be visualized as a sequential workflow. This diagram outlines the key steps from starting materials to the final pure product.



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Caption: Workflow for the synthesis of **potassium ethyl sulfate**.

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- To cite this document: BenchChem. ["potassium ethyl sulfate synonyms and alternative names"]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1613719#potassium-ethyl-sulfate-synonyms-and-alternative-names>]

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